

Application Note: High-Resolution Spectroscopic Profiling of 3-Amino-1-(4-phenylphenyl)urea

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Amino-1-(4-phenylphenyl)urea

CAS No.: 124351-95-7

Cat. No.: B1525998

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H,

C, 2D) and HRMS (ESI-TOF) Target Molecule: **3-Amino-1-(4-phenylphenyl)urea** CAS: 124351-95-7 Molecular Formula:

Molecular Weight: 227.26 g/mol

Introduction & Structural Context^{[1][2][3][4][5]}

3-Amino-1-(4-phenylphenyl)urea represents a privileged semicarbazide scaffold, often utilized in drug discovery as a linker for proteolysis targeting chimeras (PROTACs) or as a urea bioisostere in kinase inhibitors. The molecule features a biphenyl system (lipophilic tail) coupled to a hydrazinecarboxamide headgroup (polar, hydrogen-bonding core).

Accurate characterization requires distinguishing the urea protons (

-H vs

-H) and resolving the overlapping aromatic signals typical of biphenyl systems.

Structural Logic & Numbering

For spectral assignment, we utilize the following numbering scheme:

- Aryl System: Biphenyl rings A (proximal) and B (distal).

- Urea Linker:

(attached to aryl),

=O,

(attached to amino),

(terminal amino).

Experimental Protocols

Sample Preparation

- NMR: Dissolve 5–10 mg of the compound in 600

μL of DMSO-d

(99.9% D). DMSO is critical as the urea/hydrazine protons are exchangeable and often broaden or disappear in protic solvents like Methanol-d

.

- MS: Prepare a 10

μM stock solution in Methanol/Water (50:50) with 0.1% Formic Acid to promote ionization.

Instrument Parameters

- NMR: 400 MHz or higher (600 MHz recommended for aromatic resolution).
 - Pulse Program: zg30 (standard proton), jmod or deptq (carbon).
 - Temperature: 298 K.
- MS: ESI-TOF (Electrospray Ionization - Time of Flight).

- Mode: Positive Ion ().
- Source Temp: 300°C.
- Capillary Voltage: 3.5 kV.

Results & Discussion

Mass Spectrometry (MS) Analysis

The mass spectrum of semicarbazides is dominated by the stability of the urea linkage and the biphenyl core.

Primary Ionization:

- Observed

: 228.1135 m/z (Calc: 228.1131).

- Adducts:

at 250.0950 m/z may be observed.

Fragmentation Pathway (MS/MS): Under Collision-Induced Dissociation (CID), the molecule undergoes characteristic cleavages.^[1]

- Loss of Ammonia (

): The terminal hydrazine group typically loses

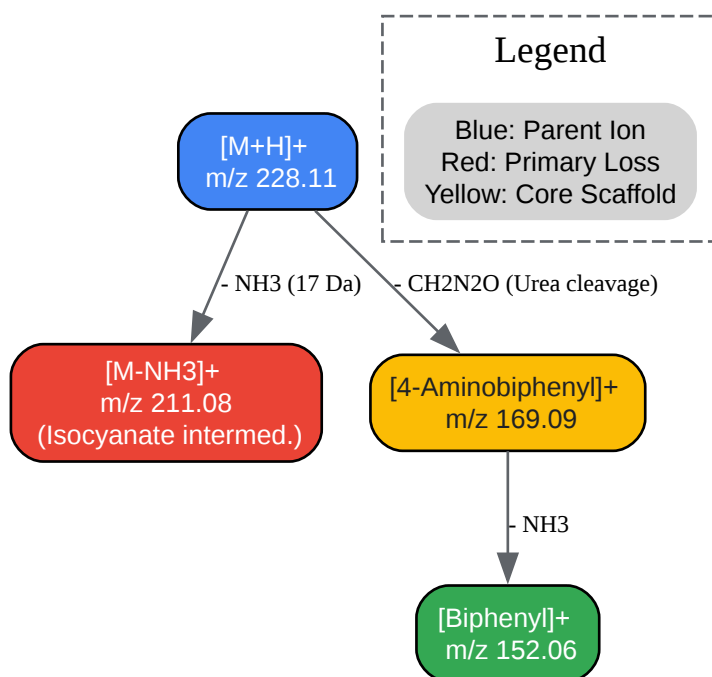
(17 Da) to form an isocyanate-like cation (m/z 211).

- Urea Cleavage: Rupture of the amide bond generates the 4-aminobiphenyl cation (m/z 169) or the biphenyl cation (m/z 152/153).

Table 1: Key MS Fragments

m/z (Exp)	Ion Identity	Fragment Structure	Mechanism
228.11		Parent	Protonation on Carbonyl O or N3
211.08		Cyclized/Isocyanate	Deamination of hydrazine
169.09		4-Aminobiphenyl cation	N1-C2 Bond Fission
152.06		Biphenyl radical cation	Loss of urea moiety

MS Fragmentation Pathway Diagram



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Figure 1: Proposed ESI-MS fragmentation pathway for **3-Amino-1-(4-phenylphenyl)urea**.

NMR Spectroscopy Analysis[7]

The

¹H NMR spectrum in DMSO-d

is distinct due to the presence of three types of NH protons with different exchange rates and chemical shifts.

Predicted

¹H NMR Data (400 MHz, DMSO-d

Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Insight
8.85	Singlet (s)	1H	-H	Urea NH attached to aryl (Most downfield due to conjugation)
7.68	Singlet (s)	1H	-H	Hydrazinic NH (Internal)
7.65 – 7.60	Doublet (d)	2H	Ar-H (Ring A)	Ortho to urea linkage (Deshielded)
7.58 – 7.54	Doublet (d)	2H	Ar-H (Ring A)	Meta to urea (Ortho to Ph)
7.45 – 7.40	Multiplet (m)	2H	Ar-H (Ring B)[2]	Meta protons of distal phenyl
7.35 – 7.30	Multiplet (m)	1H	Ar-H (Ring B)	Para proton of distal phenyl
4.15	Broad Singlet (br s)	2H	-H	Terminal Amino group (Exchangeable, broad)

Key Diagnostic Signals:

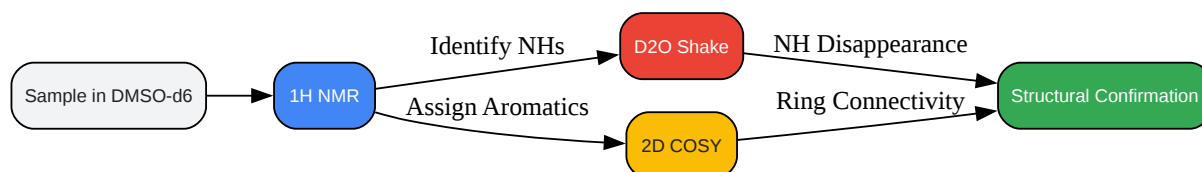
- The "Semicarbazide Pair": Look for the singlet at 8.8 ppm (NH) and the singlet at 7.7 ppm (NH). The NH usually appears as a broad hump upfield (4.0 ppm).
- Biphenyl Pattern: The aromatic region (7.3–7.7 ppm) will show strong overlap. The protons ortho to the urea (Ring A) are typically the most deshielded aromatic signals due to the electron-withdrawing nature of the urea carbonyl.

C NMR Data (100 MHz, DMSO-d

)

- Carbonyl (C=O): 156.5 ppm.
- Aromatic Quaternary: 139.5 ppm (Ipso-N), 134.2 ppm (Ipso-Ph).
- Aromatic CH: 129.3, 127.5, 126.8, 126.2 ppm.

NMR Correlation Workflow Diagram



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Figure 2: NMR characterization workflow. D2O exchange confirms the 3 labile NH protons.

References

- Spectral Database for Organic Compounds (SDBS).SDBS No. 1654 (Phenylsemicarbazide analogs). National Institute of Advanced Industrial Science and Technology (AIST). [[Link](#)]
- PubChem Compound Summary.CID 10837 (4-Phenylsemicarbazide). National Center for Biotechnology Information. [[Link](#)]
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- Fraenkel, G., et al. "NMR Line-Shape Analysis of Amide Bond Rotation." Journal of Organic Chemistry, 2018. (Reference for amide/urea proton exchange dynamics).

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Sources

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- To cite this document: BenchChem. [Application Note: High-Resolution Spectroscopic Profiling of 3-Amino-1-(4-phenylphenyl)urea]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1525998/docs#application-note-high-resolution-spectroscopic-profiling-of-3-amino-1-4-phenylphenyl-urea>]

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